

I-Menthyl lactate as a physiological cooling agent

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Compound of Interest

Compound Name: *I-Menthyl lactate*

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An In-depth Technical Guide to **I-Menthyl Lactate** as a Physiological Cooling Agent

For Researchers, Scientists, and Drug Development Professionals

Abstract

I-Menthyl lactate, an ester of I-menthol and I-lactic acid, is a widely utilized physiological cooling agent in the cosmetic, pharmaceutical, and food industries.[1][2][3] Unlike its precursor, menthol, it provides a milder, more prolonged cooling sensation with significantly less odor and irritation, making it suitable for sensitive skin applications.[2][3][4][5] The cooling effect is primarily mediated through the activation of the Transient Receptor Potential Melastatin 8 (TRPM8) ion channel, the body's principal cold sensor. This technical guide provides a comprehensive overview of **I-Menthyl lactate**, detailing its physicochemical properties, mechanism of action, quantitative efficacy, relevant experimental protocols, and safety profile to support its application in research and product development.

Introduction

The demand for sensory ingredients that can impart a cooling sensation without the harsh side effects of traditional agents like menthol has led to the prominence of compounds such as **I-Menthyl lactate**. [6] Synthesized from natural starting materials, I-menthol and I-lactic acid, it is often considered a natural or nature-identical product. [6] Its primary function is to activate sensory pathways that induce a feeling of coldness, a process initiated at the molecular level by interaction with specific thermoreceptors in the skin and mucous membranes. [4] This

document serves as a technical resource, consolidating key data and methodologies for professionals engaged in the research and development of products containing this cooling agent.

Physicochemical Properties

L-Menthyl lactate is a white crystalline solid or a fused material with a faint, minty odor.^{[1][6][7]}^[8] Its stereochemistry, particularly the isomer derived from L-menthol, is crucial for its potent physiological cooling effects.^[9]

Property	Value	Citations
Chemical Name	[(1R,2S,5R)-5-methyl-2-propan-2-ylcyclohexyl] 2-hydroxypropanoate	^{[1][9]}
CAS Number	59259-38-0, 61597-98-6	^{[1][2][3][10]}
Molecular Formula	C ₁₃ H ₂₄ O ₃	^{[2][9][10]}
Molecular Weight	228.33 g/mol	^{[2][3][9][11]}
Appearance	White crystalline powder or fused solid	^{[1][3][7]}
Odor/Taste	Faint minty odor; almost tasteless with a persistent cooling effect	^{[3][6][8]}
Melting Point	40°C - 47.66°C	^{[1][2][9][10]}
Boiling Point	~142°C @ 5 mmHg; ~304°C @ 760 mmHg	^{[2][10]}
Solubility	Soluble in ethanol, oils, and glycols. Slightly soluble to soluble in water.	^{[1][2][3][7][12][13]}
Stability	Stable in a pH range of 4-8	^{[6][7]}

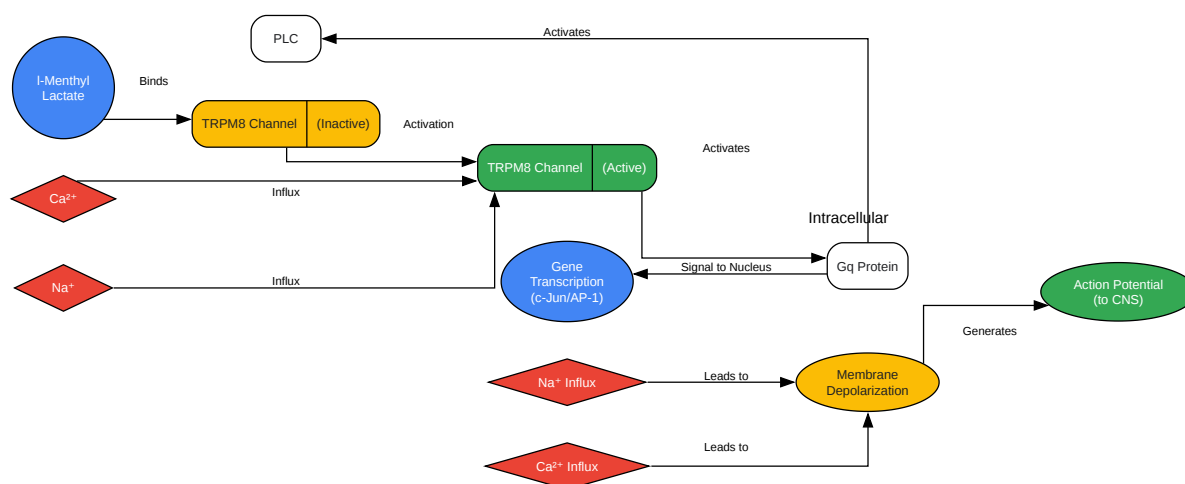
Mechanism of Action: TRPM8 Activation

The primary mechanism by which **I-Menthyl lactate** induces a cooling sensation is through the activation of the Transient Receptor Potential Melastatin 8 (TRPM8) channel.[\[14\]](#)[\[15\]](#) TRPM8 is a non-selective cation channel expressed in a subset of sensory neurons and is the principal detector of environmental cold temperatures in the somatosensory system.[\[16\]](#)[\[17\]](#)[\[18\]](#)[\[19\]](#)

Activation of the TRPM8 channel by an agonist like **I-Menthyl lactate** or by cold temperatures ($>8^{\circ}\text{C}$ and $<28^{\circ}\text{C}$) allows the influx of Na^{+} and Ca^{2+} ions.[\[14\]](#)[\[19\]](#) This influx leads to membrane depolarization and the generation of an action potential, which is then transmitted to the central nervous system, resulting in the conscious perception of cold.[\[19\]](#) The activation process is complex, involving voltage sensing and modulation by membrane components like phosphatidylinositol 4,5-bisphosphate (PIP_2).[\[14\]](#)[\[17\]](#)[\[18\]](#) Downstream signaling involves G-proteins and can ultimately lead to changes in gene expression.[\[16\]](#)[\[17\]](#)

TRPM8 Signaling Pathway

The following diagram illustrates the signaling cascade initiated by the binding of **I-Menthyl lactate** to the TRPM8 receptor.



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Caption: TRPM8 signaling pathway initiated by **I-Menthyl lactate**.

Quantitative Analysis of Cooling Effect

I-Menthyl lactate is characterized as a milder but more persistent cooling agent compared to I-menthol.[2][20] Quantitative studies, often performed using in vitro receptor activation assays or in vivo sensory panels, provide the data to substantiate these claims. One key metric is the EC₅₀ value, which represents the concentration of a compound that provokes a response halfway between the baseline and maximum response.

Parameter	I-Menthyl Lactate	I-Menthol	Notes	Citations
TRPM8 Activation (EC ₅₀)	163 µM	193 µM	Measured in an oocyte expression system. A lower value indicates higher potency.	[14]
Cooling Sensation Profile	Mild, long-lasting	Strong, sharp	Menthyl lactate provides a pleasant freshness without the harshness or burning sensation sometimes associated with menthol.	[6] [20]
Odor Profile	Faint, slightly minty	Strong, minty	The low odor profile allows for easier formulation in fragranced products.	[3] [6] [8]
Irritation Potential	Low	Higher	Generally considered less irritating and better tolerated on skin and mucous membranes.	[4] [5]

Experimental Protocols

Evaluating the efficacy of a physiological cooling agent requires both in vitro and in vivo methodologies.

In Vitro TRPM8 Activation Assay (Calcium Imaging)

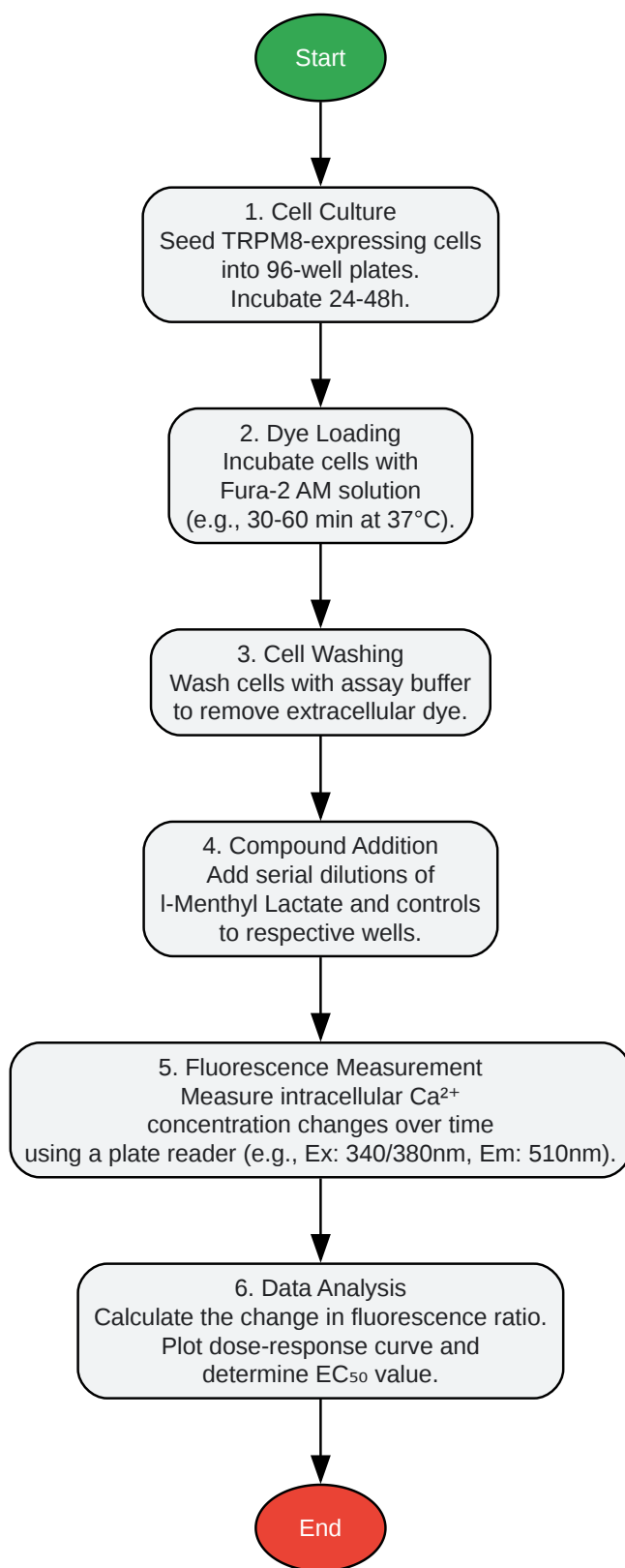
This protocol describes a common method to quantify the activation of TRPM8 channels by a test compound using a cell line stably expressing the receptor and a calcium-sensitive fluorescent dye.

Objective: To determine the dose-response relationship and EC₅₀ value of **I-Menthyl lactate** for TRPM8 activation.

Materials:

- HEK-293 or CHO cells stably transfected with human TRPM8.[\[21\]](#)
- Cell culture medium (e.g., MEM α) with supplements.[\[21\]](#)
- Fura-2 AM or similar calcium-sensitive dye.
- Assay buffer (e.g., Hanks' Balanced Salt Solution).
- **I-Menthyl lactate** stock solution (in DMSO or ethanol).
- Positive control (e.g., I-Menthol, Icilin).
- Fluorescence plate reader or microscope with imaging capabilities.

Methodology Workflow:



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Caption: Workflow for an in vitro TRPM8 calcium imaging assay.

Sensory Evaluation of Cooling Intensity

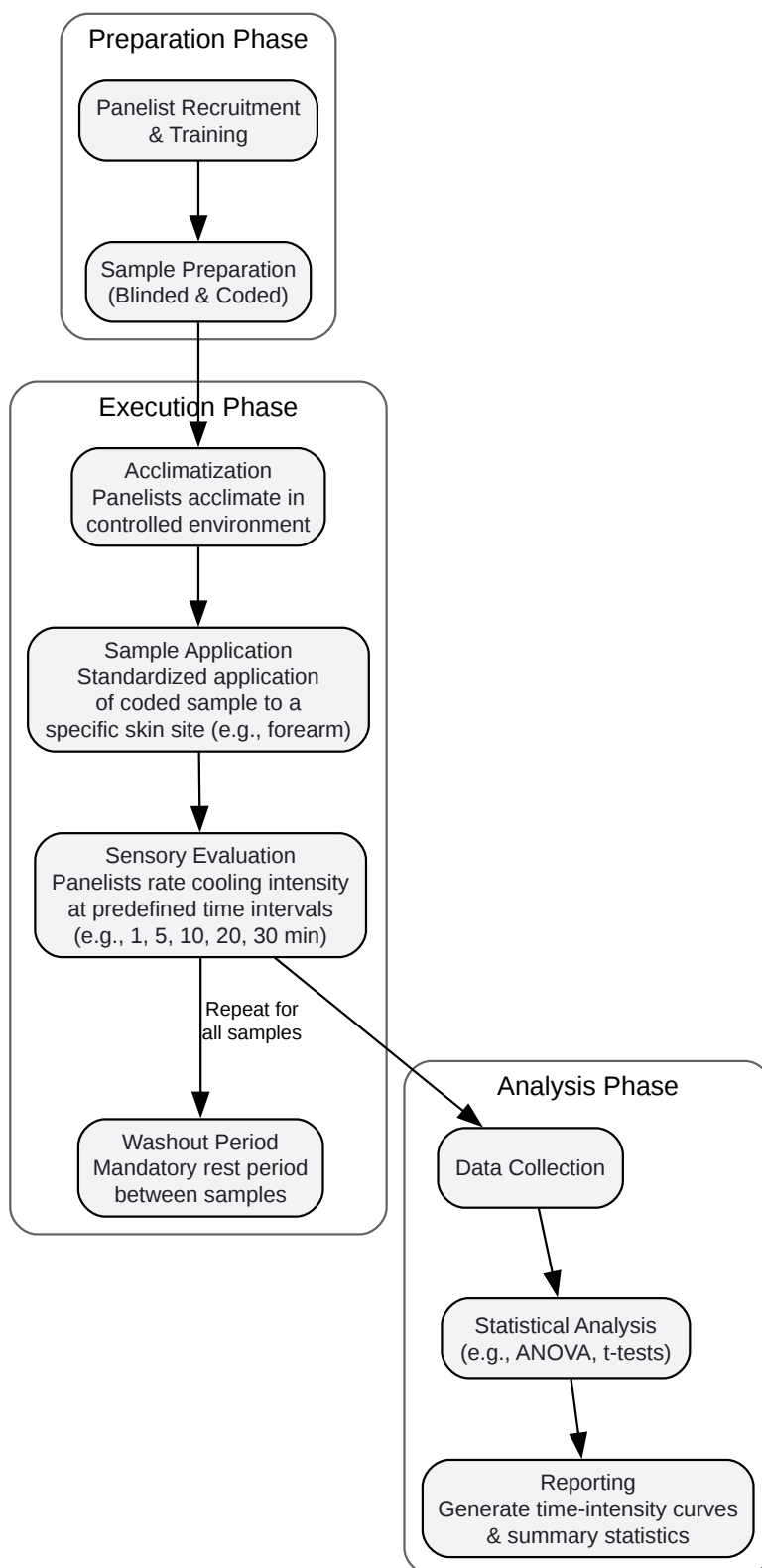
This protocol outlines a standardized method for assessing the perceived cooling intensity and duration of topically applied **L-Menthyl lactate** using a trained human sensory panel.

Objective: To quantify and compare the sensory characteristics (intensity, onset, duration) of **L-Menthyl lactate** formulations.

Materials:

- Trained sensory panel (15-30 screened and trained assessors).[22]
- Test formulation containing **L-Menthyl lactate** (e.g., 0.1-3.0% in a lotion base).[5][7]
- Control/placebo formulation (base without cooling agent).
- Reference formulation (e.g., containing L-menthol).
- Standardized application tools (e.g., cotton swabs, defined volume applicators).
- Data collection software or paper ballots with a labeled magnitude scale (e.g., 15-cm line scale).[23]
- Controlled environment sensory booths (temperature, humidity, and lighting controlled).[24]

Methodology Workflow:



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Caption: Workflow for a human sensory panel evaluation.

Formulation and Application Considerations

I-Menthyl lactate is valued for its versatility in formulations.

- **Solubility:** It is soluble in oils, alcohols, and glycols, which allows for incorporation into a wide range of product types, from emulsions (creams, lotions) to hydroalcoholic solutions (sprays, tonics).[\[2\]](#)[\[5\]](#)[\[7\]](#)
- **Incorporation:** For emulsions, it is recommended to add **I-Menthyl lactate** to the oil phase or during the cooling phase of the formulation process, typically around 40°C.[\[5\]](#) It can be pre-dissolved in fragrance oils or other oils to ensure uniform distribution.[\[5\]](#)
- **Dosage:** Recommended use levels in cosmetic products typically range from 0.1% to 3.0%.[\[5\]](#)[\[7\]](#)
- **Applications:** It is widely used in skincare, oral care, and confectionary products, including after-sun lotions, shaving creams, shampoos, deodorants, toothpaste, mouthwash, and chewing gum.[\[1\]](#)[\[2\]](#)[\[4\]](#)[\[25\]](#)

Safety and Toxicology

I-Menthyl lactate has been evaluated for safety and is generally considered safe for use in cosmetic and personal care products.[\[1\]](#) The Research Institute for Fragrance Materials (RIFM) Expert Panel has concluded that the material is safe under the assessed conditions of use.[\[1\]](#)[\[26\]](#)

Endpoint	Result / Finding	Citations
Genotoxicity	Not genotoxic.	[1]
Skin Sensitization	Does not have skin sensitization potential.	[1]
Acute Dermal Toxicity	LD ₅₀ > 10,000 mg/kg (Rabbit).	[27]
Irritation	Considered a mild variation of menthol with lower irritation potential.[1] May cause mild skin or eye irritation in high concentrations or prolonged contact.	[27][28]
Metabolism	In vitro studies show it undergoes ester hydrolysis to its metabolites, l-menthol and lactic acid.[29]	[29]
EWG Score	Rated 1 on the Environmental Working Group's Skin Deep® scale, indicating low hazard.	[1]

Conclusion

I-Menthyl lactate stands out as a high-performance physiological cooling agent with a favorable safety and sensory profile. Its mechanism of action via the TRPM8 receptor is well-understood, and its cooling efficacy has been quantified relative to other agents. The compound's properties—mild and long-lasting cooling, low odor, and good skin compatibility—make it an excellent alternative to menthol for researchers and developers creating a wide array of consumer and pharmaceutical products. The methodologies detailed in this guide provide a framework for the continued investigation and application of **I-Menthyl lactate** in sensory science and product formulation.

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